Application Note: Large-Scale Synthesis of 4-Methylgramine for Preclinical Studies

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Compound of Interest

Compound Name:	*4-methylgramine*
CAS No.:	*164119-81-7*
Cat. No.:	*B063323*

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Strategic Overview

Objective

To establish a robust, kilogram-scale protocol for the synthesis of **4-methylgramine**. This compound is a critical intermediate for the synthesis of 4-substituted tryptamines (serotonin receptor ligands) and serves as a functional probe in preclinical neuroscience.

Route Selection: The Mannich Reaction

While alternative routes exist (e.g., reduction of 3-cyanoindoles), the Mannich reaction (electrophilic aminomethylation) is selected for large-scale production due to its high atom economy and the availability of inexpensive reagents.

Reaction Scheme:

Key Challenge: The 4-methyl group exerts steric hindrance at the C3 position, potentially slowing the reaction compared to unsubstituted indole. However, it also effectively blocks the C4 position, reducing the likelihood of over-alkylation at adjacent sites, though bis-alkylation at N1 is a risk if stoichiometry is uncontrolled.

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Critical Process Parameters (CPPs)

Parameter	Specification	Rationale
Temperature	10°C 25°C	Initial cooling prevents runaway exotherms; room temp ensures completion.
Stoichiometry	1.1 eq HCHO / 1.2 eq DMA	Slight excess drives reaction; limits bis-gramine impurities.
Solvent	Glacial Acetic Acid	Solubilizes indole; acts as catalyst; facilitates non-chromatographic isolation.
Quench pH	pH 10–12	Essential for precipitating the free base from the acetate salt.

Detailed Experimental Protocol (1.0 kg Scale)

Reagent Preparation

- Starting Material: 4-Methylindole (Assay >98%).
- Reagents: Formaldehyde (37% aq. solution), Dimethylamine (40% aq. solution).
- Solvent: Glacial Acetic Acid (AcOH).
- Neutralizer: 50% Sodium Hydroxide (NaOH) solution (pre-chilled).

Step-by-Step Procedure

Step 1: Reactor Charging & Dissolution

- Equip a 20 L Glass-Lined Reactor with an overhead mechanical stirrer (impeller type), internal temperature probe, and a pressure-equalizing addition funnel.
- Charge 1.0 kg (7.62 mol) of 4-Methylindole.
- Add 4.0 L of Glacial Acetic Acid.

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- Stir at 150 RPM until fully dissolved. The solution will likely be amber/dark.
- Cooling: Engage the jacket chiller to bring the internal temperature to 10°C.

Step 2: The Mannich Reaction (Exotherm Control)

- In a separate vessel, premix 685 mL (8.38 mol, 1.1 eq) Formaldehyde (37%) and 1.16 L (9.14 mol, 1.2 eq) Dimethylamine (40%).
  - Note: This mixing is exothermic. Cool this premix to 10°C before addition.
- Addition: Transfer the amine/aldehyde mixture to the addition funnel. Add dropwise to the reactor over 60–90 minutes.
  - Critical Control: Maintain internal temperature < 25°C. If temp spikes, halt addition.
- Once addition is complete, allow the reaction to warm to 20–25°C (Room Temp) naturally.
- Stir for 4–6 hours.
  - IPC (In-Process Control): Take an aliquot after 4 hours. Analyze by HPLC. Target: < 2% unreacted 4-methylindole.

Step 3: Quench & Isolation (The "Crashing Out" Method)

- Dilution: Add 4.0 L of cold deionized water to the reactor. The mixture acts as a homogenous acetate salt solution.
- Basification: Increase stirring speed to 250 RPM. Slowly add 50% NaOH (approx. 3–4 L required) via addition funnel.
  - Safety: This is a highly exothermic neutralization. Maintain temp < 30°C using full jacket cooling.
- Precipitation: As pH passes 9, the product (free base) will precipitate as a thick white/off-white solid. Continue adding base until pH 12 is reached.
- Stir the slurry for 1 hour at 5°C to maximize yield.

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Step 4: Filtration & Purification

- Filter the slurry using a large Büchner funnel or Nutsche filter.
- Wash: Wash the cake with 3 x 2 L of cold water to remove residual sodium acetate and excess amines.
- Drying: Dry the wet cake in a vacuum oven at 45°C for 24 hours.
- Recrystallization (Polishing):
  - Dissolve the crude solid in minimal boiling Acetone or Ethanol/Water (9:1).
  - Allow to cool slowly to room temperature, then refrigerate at 4°C.
  - Filter the crystals and dry.

Analytical Control & Quality Assurance

Specification Summary

Test	Method	Acceptance Criteria
Appearance	Visual	White to off-white crystalline solid
Purity	HPLC (UV 280nm)	98.5%
Identification	1H-NMR (DMSO-d6)	Conforms to structure (Singlet at 2.45 for 4-Me)
Loss on Drying	Gravimetric	< 0.5%

HPLC Method (Reverse Phase)

- Column: C18 (150 mm x 4.6 mm, 5 µm).
- Mobile Phase: A: 0.1% TFA in Water, B: Acetonitrile. Gradient 5% B to 90% B over 20 min.

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- Flow Rate: 1.0 mL/min.
- Detection: 280 nm.
- Note: **4-Methylgramine** typically elutes slightly earlier than 4-methylindole due to the basic amine functionality.

Process Visualization

Reaction Workflow Diagram



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Caption: Figure 1: Critical Process Flow for the kilogram-scale synthesis of **4-methylgramine**, highlighting thermal control points and IPC gates.

Safety & Regulatory Compliance

Chemical Hazards

- Dimethylamine (DMA): Highly flammable gas/liquid. Corrosive. Use spark-proof equipment. Ensure reactor is grounded.
- Formaldehyde: Known carcinogen and sensitizer. All handling must occur within a fume hood or closed reactor system.
- 4-Methylindole: Potential irritant. While less toxic than simple indole, avoid inhalation of dust.

Regulatory Note (Precursor Awareness)

While **4-methylgramine** is not typically a scheduled substance, it is a direct structural precursor to 4-methyltryptamine and related alkyl-tryptamines, which may be controlled under the Federal Analogue Act (USA) or similar international laws if intended for human consumption [1].

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- Action: Maintain strict Chain of Custody (CoC) logs.
- Usage: For R&D and preclinical use only. Not for distribution to unauthorized entities.[1][2]

References

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